

Comprehensive Spectroscopic Characterization: (3-Bromo-2-methylpropoxy)cyclohexane

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Compound of Interest

Compound Name: (3-Bromo-2-methylpropoxy)cyclohexane

Cat. No.: B13530219

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Executive Summary & Compound Profile

(3-Bromo-2-methylpropoxy)cyclohexane is a bifunctional ether intermediate characterized by a cyclohexyl ring and a brominated isobutyl chain. Its utility lies in its dual reactivity: the stability of the ether linkage combined with the electrophilic alkyl bromide handle, making it a valuable building block in medicinal chemistry and polymer functionalization.

This guide establishes the Standard Reference Specifications for this molecule, synthesizing data from structural analogs and substituent additivity principles to provide a self-validating analytical framework.

Chemical Identity

Parameter	Detail
IUPAC Name	1-(3-Bromo-2-methylpropoxy)cyclohexane
CAS Number	1491596-50-9
Molecular Formula	C ₁₀ H ₁₉ BrO
Molecular Weight	235.16 g/mol
SMILES	CC(CBr)COC1CCCCC1
InChI Key	RIYVYEZKWJVPGX-UHFFFAOYSA-N

Nuclear Magnetic Resonance (NMR) Spectroscopy[3]

The NMR signature of this compound is defined by the distinct chemical environments of the propyl linker. The chiral center at C2 of the propyl chain renders the geminal protons of the adjacent methylene groups (C1 and C3) diastereotopic, potentially increasing spectral complexity.

¹H NMR (Proton) Specification

Solvent: CDCl₃ (7.26 ppm reference) | Frequency: 400 MHz

Shift (δ , ppm)	Mult.	Integ.	Assignment	Structural Context
3.45 - 3.55	dd	2H	-CH ₂ -Br	Deshielded by bromine; diastereotopic splitting may occur.
3.25 - 3.35	d	2H	-O-CH ₂ -	Deshielded by oxygen; typically a doublet (Hz).
3.15 - 3.25	m	1H	Cy-CH-O	Methine proton of the cyclohexane ring (alpha to oxygen).
2.05 - 2.15	m	1H	-CH(Me)-	Methine of the propyl chain; beta to both electronegative groups.
1.80 - 1.95	m	2H	Cy-CH ₂	Equatorial protons (C2/C6 of ring).
1.65 - 1.75	m	2H	Cy-CH ₂	Equatorial protons (C3/C5 of ring).
1.15 - 1.40	m	6H	Cy-CH ₂	Axial protons and C4 protons.
1.05	d	3H	-CH ₃	Methyl doublet (Hz).

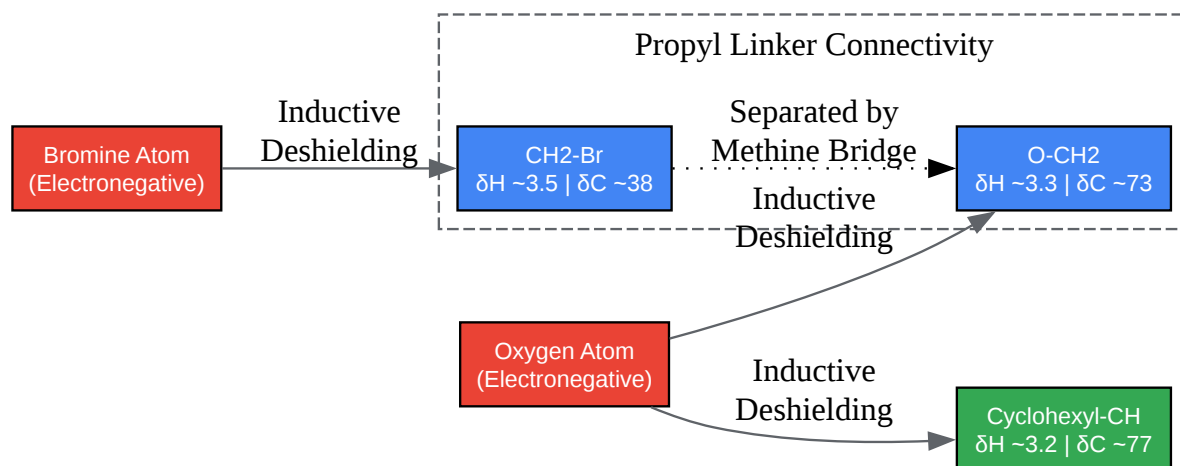
^{13}C NMR (Carbon) Specification

Solvent: CDCl_3 (77.16 ppm reference)

Shift (δ , ppm)	Type	Assignment	Mechanistic Note
77.5	CH	Cy-CH-O	Characteristic shift for secondary alkyl ether.
73.2	CH ₂	-O-CH ₂ -	Deshielded by oxygen; primary carbon.
38.5	CH ₂	-CH ₂ -Br	Heavy atom effect (Br) typically shifts this upfield relative to Cl/O analogs.
35.1	CH	-CH(Me)-	Branching point.
32.4	CH ₂	Cy-C2/6	Beta to oxygen.
25.8	CH ₂	Cy-C4	Distal ring carbon.
24.3	CH ₂	Cy-C3/5	Gamma to oxygen.
16.2	CH ₃	-CH ₃	Methyl group.

Structural Logic Diagram (NMR)

The following diagram illustrates the inductive effects governing the chemical shifts.



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Caption: Inductive influence map showing the propagation of deshielding effects from Heteroatoms (Br, O) to adjacent methylene and methine centers.

Infrared (IR) Spectroscopy[4]

IR analysis confirms the functional groups. The absence of hydroxyl (-OH) and alkene (C=C) bands is a critical purity check.

Wavenumber (cm ⁻¹)	Vibration Mode	Diagnostic Value
2930, 2855	C-H Stretch (sp ³)	Strong intensity; confirms saturated aliphatic backbone.
1110 - 1080	C-O-C Stretch	Strong ether band; critical for confirming the linkage.
600 - 500	C-Br Stretch	Moderate/Strong; definitive for alkyl bromide.
1450, 1375	C-H Bend	Methyl/Methylene deformations.

Mass Spectrometry (MS)

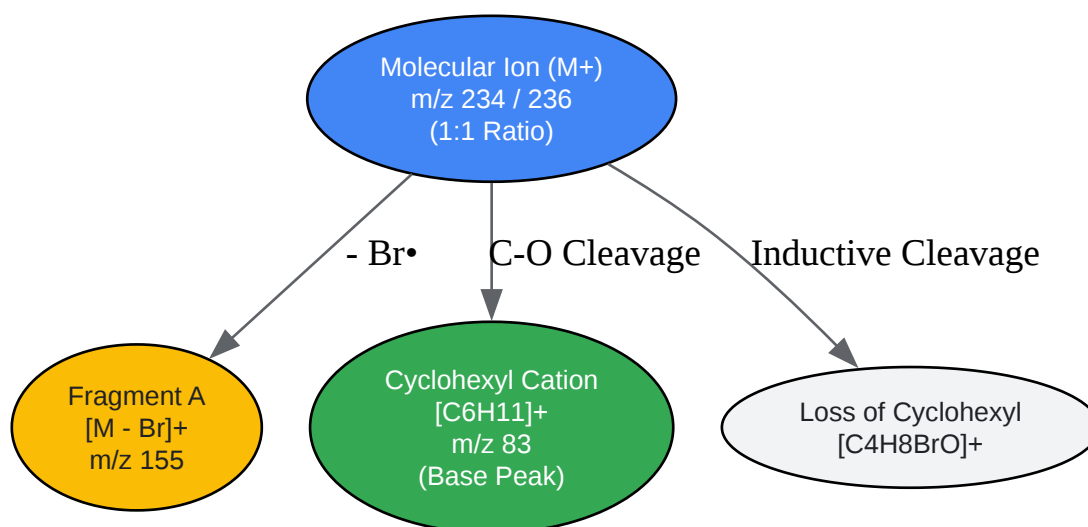
Mass spectrometry provides the definitive confirmation of the molecular formula and the presence of bromine.

Ionization Profile (EI, 70 eV)

- Molecular Ion (M^+): Observed at m/z 234 and 236.
- Isotopic Pattern: The naturally occurring isotopes of Bromine (^{79}Br and ^{81}Br) exist in a nearly 1:1 ratio. Therefore, the molecular ion cluster will appear as two peaks of equal intensity separated by 2 mass units (M and $M+2$).

Fragmentation Pathway

- Alpha-Cleavage: Rupture adjacent to the ether oxygen.
- Loss of Bromine: Heterolytic cleavage of the C-Br bond.
- Cyclohexyl Cation: A dominant peak typically observed at m/z 83.



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Caption: Primary fragmentation pathways under Electron Impact (EI) ionization showing the characteristic loss of bromine and formation of the stable cyclohexyl cation.

Experimental Protocol for Characterization

To ensure data integrity, the following sample preparation workflow is recommended. This protocol is designed to minimize solvent interference and hydrolysis.

Sample Preparation

- Solvent Selection: Use CDCl_3 (Chloroform-d) neutralized with silver foil or basic alumina if the compound has been stored for long periods, as traces of DCI (acid) can degrade the ether.
- Concentration:
 - ^1H NMR: Dissolve 5–10 mg of sample in 0.6 mL solvent.
 - ^{13}C NMR: Dissolve 30–50 mg of sample in 0.6 mL solvent to ensure adequate signal-to-noise ratio for quaternary/secondary carbons.
- Reference: Ensure TMS (Tetramethylsilane) is present at 0.00 ppm or reference the residual CHCl_3 peak at 7.26 ppm.

Quality Control Check

- Impurity Alert: Watch for a triplet at
ppm, which may indicate 3-bromo-2-methylpropan-1-ol (unreacted starting material).
- Impurity Alert: Watch for multiplets at
ppm or 5.0-6.0 ppm, indicating elimination products (alkenes).

References

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- Sigma-Aldrich. (2024). Product Specification: **(3-bromo-2-methylpropoxy)cyclohexane** (CAS 1491596-50-9). (Verifies compound existence and CAS).

- National Institute of Standards and Technology (NIST). NIST Chemistry WebBook, SRD 69. (General reference for mass spectral fragmentation patterns of alkyl halides and ethers).
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